

An In-depth Technical Guide to the Physicochemical Properties of 2-(Benzyloxy)ethanol

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Compound of Interest

Compound Name: 2-(Benzyloxy)ethanol

Cat. No.: B1666784

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **2-(Benzyloxy)ethanol**, a versatile solvent and key intermediate in various synthetic processes, including pharmaceutical development. This document outlines the core physicochemical properties, details the experimental methodologies for their determination, and presents a relevant synthetic workflow.

Core Physicochemical Data

The boiling and melting points are critical parameters for the safe handling, storage, and application of **2-(Benzyloxy)ethanol** in a laboratory or industrial setting. These properties are summarized below.

Property	Value	Conditions
Boiling Point	256 °C	@ 760 mmHg[1][2][3][4][5]
Boiling Point	265 °C	(lit.)[6][7][8]
Melting Point	< -75 °C	-[1][2][8]

Experimental Protocols for Determination of Physicochemical Properties

Accurate determination of boiling and melting points is fundamental to verifying the purity and identity of a substance. The following are detailed standard operating procedures for these measurements.

Melting Point Determination (Capillary Method)

Given the very low melting point of **2-(Benzyloxy)ethanol** ($<-75\text{ }^{\circ}\text{C}$), this procedure would require specialized low-temperature apparatus (cryostat). The general principle remains the same as the standard capillary method.

Principle: The capillary method is a standard technique for determining the melting point of a substance.^{[1][9]} A small, packed sample in a capillary tube is heated at a controlled rate, and the temperature range from the initial to the final melting point is recorded.^{[2][6]}

Apparatus:

- Low-temperature melting point apparatus or a cryostat
- Glass capillary tubes (sealed at one end)
- Calibrated low-temperature thermometer or temperature probe
- Mortar and pestle (for solid samples, not applicable here but part of the general method)

Procedure:

- **Sample Preparation:** As **2-(Benzyloxy)ethanol** is a liquid at room temperature, it must first be solidified by cooling to a temperature significantly below its expected melting point (e.g., using liquid nitrogen or a dry ice/acetone bath).
- **Capillary Loading:** A small amount of the solidified **2-(Benzyloxy)ethanol** is introduced into a glass capillary tube. The tube is then gently tapped to pack the sample at the bottom.
- **Measurement:**

- The loaded capillary tube is placed in the heating block of the low-temperature melting point apparatus.
- The temperature is slowly increased at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.[\[6\]](#)
- The temperature at which the first drop of liquid appears is recorded as the initial melting point.
- The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The range between these two temperatures is the melting range. For pure substances, this range is typically narrow.[\[6\]](#)[\[8\]](#)

Boiling Point Determination (Distillation Method)

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[3\]](#) Simple distillation is a common and effective method for determining the boiling point of a pure liquid.[\[3\]](#)[\[10\]](#)

Apparatus:

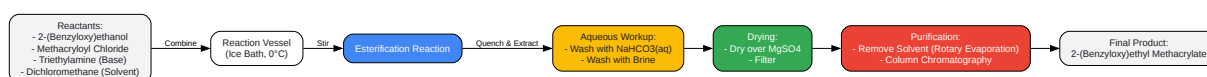
- Distillation flask
- Condenser
- Receiving flask
- Calibrated thermometer
- Heating mantle or oil bath
- Boiling chips
- Barometer

Procedure:

- **Apparatus Setup:** Assemble a simple distillation apparatus. Place a suitable volume of **2-(Benzyloxy)ethanol** (e.g., 5-10 mL) and a few boiling chips into the distillation flask.
- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask. This ensures the thermometer measures the temperature of the vapor as it passes into the condenser.
- **Heating:** Gently heat the distillation flask. The liquid will begin to boil and its vapor will rise.
- **Temperature Reading:** Observe the temperature on the thermometer. As the vapor condenses and distillation begins, the temperature will stabilize. This stable temperature is the boiling point of the liquid.
- **Pressure Correction:** Record the atmospheric pressure from a barometer. Since boiling point is pressure-dependent, it is crucial to note the pressure at which the measurement was taken.

Synthetic Workflow: Synthesis of 2-(Benzyloxy)ethyl Methacrylate

2-(Benzyloxy)ethanol is a valuable building block in organic synthesis. For instance, it is used in the preparation of 2-(benzyloxy)ethyl methacrylate, a monomer used in polymer chemistry. This synthesis is achieved through the esterification of **2-(Benzyloxy)ethanol** with methacryloyl chloride.



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Caption: Experimental workflow for the synthesis of 2-(Benzyloxy)ethyl methacrylate.

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References

- 1. thinksrs.com [thinksrs.com]
- 2. store.astm.org [store.astm.org]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. uomus.edu.iq [uomus.edu.iq]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. phillysim.org [phillysim.org]
- 8. SSERC | Melting point determination [sserc.org.uk]
- 9. westlab.com [westlab.com]
- 10. vernier.com [vernier.com]
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